Technical Sourcing Guide: Methyl Isopropyl Carbonate (MIPC)

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Compound of Interest

Compound Name:	*Methyl isopropyl carbonate*
CAS No.:	*51729-83-0*
Cat. No.:	*B1599540*

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CAS: 56525-42-9 | Formula: $C_5H_{10}O_3$ | Molecular Weight: 118.13 g/mol

Executive Summary & Application Context

Methyl Isopropyl Carbonate (MIPC) is an asymmetric carbonate ester utilized primarily in two high-precision sectors: Lithium-Ion Battery Electrolytes (as a solvent/additive to improve low-temperature performance) and Pharmaceutical Synthesis (as a structural scaffold or precursor).

Critical Distinction for Drug Developers: Researchers often confuse MIPC with its chlorinated derivative, Chloro**methyl Isopropyl Carbonate** (CMIC) (CAS 35180-01-9). CMIC is the essential alkylating agent for synthesizing the prodrug Tenofovir Disoproxil Fumarate (TDF). MIPC is the non-chlorinated analogue. While MIPC is used in battery research and specific organic syntheses, if your target is TDF manufacturing, MIPC is likely a process impurity or a starting material for in-situ chlorination, not the final reagent.

This guide focuses on MIPC (CAS 56525-42-9) but provides the necessary context for its relationship to CMIC.

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Chemical Profile & Synthesis Logic

To validate a supplier, you must understand how MIPC is made. The synthesis route dictates the impurity profile.

Industrial Synthesis Pathways

The dominant industrial route involves Phosgenation or Transesterification.

- Chloroformate Route (Pharma Grade):
  - Step 1: Reaction of Methanol with Phosgene

    Methyl Chloroformate.
  - Step 2: Reaction of Methyl Chloroformate with Isopropanol

    MIPC + HCl.
  - Causality: This route is preferred for pharma applications because it allows precise stoichiometry control, though it risks generating symmetric carbonate impurities (Dimethyl Carbonate, Diisopropyl Carbonate) via disproportionation.
- Oxidative Carbonylation (Green Chemistry/Battery Grade):
  - Reaction of Methanol, Isopropanol, CO, and O_2 with a catalyst.
  - Risk:[1][2] Often leaves trace metal residues (Pd, Cu) unacceptable for battery or pharma use.

Impurity "Fingerprint"

A high-quality certificate of analysis (CoA) must quantify these specific impurities:

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Impurity	Origin	Critical Limit (Pharma)	Critical Limit (Battery)
Dimethyl Carbonate (DMC)	Symmetric scrambling	< 0.1%	< 0.05%
Diisopropyl Carbonate (DIPC)	Symmetric scrambling	< 0.1%	< 0.05%
Isopropanol / Methanol	Unreacted starting material	< 0.05%	< 20 ppm
Water	Process / Hygroscopicity	< 0.1%	< 10 ppm
Acidity (as HCl)	Chloroformate route residue	< 0.01%	< 50 ppm

Key Suppliers & Capability Landscape

The supply chain is bifurcated between "Battery Grade" (China) and "Pharma/Intermediate Grade" (India/Global).

Tier 1: Industrial Manufacturers (Bulk/Campaign)

These entities possess the phosgene or carbonylation infrastructure to produce MIPC at multi-ton scales.

- Paushak Limited (India)[3]
  - Core Competency: Phosgene derivatives (Chloroformates, Isocyanates).[3]
  - Relevance: While they list Chloro**methyl Isopropyl Carbonate** (CMIC) as a stock product for Tenofovir synthesis, their infrastructure (Methyl Chloroformate + Isopropanol) enables them to manufacture MIPC on a campaign basis for pharma clients.
  - Verification:
- Tangshan Solvents Trading Co., Ltd. (China)[1][4]

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- Core Competency: Carbonate solvents for Lithium-Ion Batteries.[5]
- Relevance: High-volume producer of "Methyl Propyl Carbonate" (Verify CAS 56525-42-9 explicitly, as trade names vary). They offer "Battery Grade" (99.95%) and "Super High Grade".[6]
- Verification:

Tier 2: Catalog & Lab Scale (R&D)

For bench-scale validation or reference standards.

- Thermo Scientific Chemicals (formerly Alfa Aesar)[4]
  - Product: **Methyl isopropyl carbonate**, 97%.[7]
  - Use Case: Analytical reference standards.
- Synthonix, Inc.
  - Product: SKU M40388.[8] Specialized building blocks.

Procurement & Validation Protocol

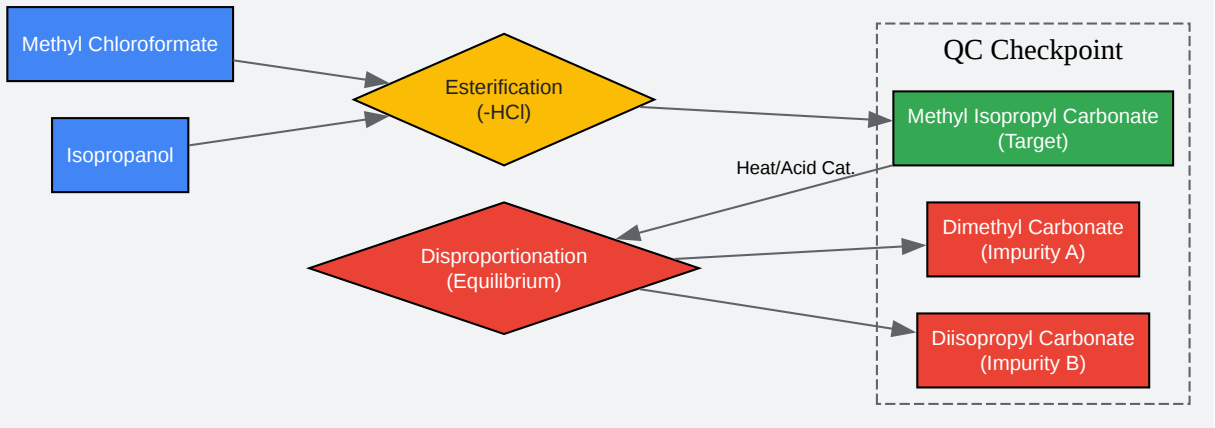
Do not rely solely on the vendor's CoA. Implement this self-validating protocol upon receipt of the sample.

The "Symmetric Scramble" Check

MIPC is thermodynamically prone to disproportionation into DMC and DIPC. A supplier's CoA might be valid at the time of manufacture, but storage conditions can alter composition.

Visual Workflow: Synthesis & Impurity Logic

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Caption: Synthesis pathway showing the thermodynamic risk of disproportionation into symmetric carbonates.

Analytical Method (GC-MS)

Objective: Separate MIPC from its symmetric analogs (DMC, DIPC) and alcohols.

- Column: DB-624 or SPB-624 (Intermediate polarity, optimized for volatile solvents).
- Carrier Gas: Helium @ 1.0 mL/min.
- Oven Program: 40°C (hold 3 min)

  10°C/min

  200°C.
- Detection: MS (SIM mode) or FID.
- Key Retention Order: Methanol < Ethanol < Isopropanol < DMC < MIPC < DIPC.
  - Note: If DMC and DIPC peaks are elevated (>0.5%), the material has degraded or was poorly synthesized.

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